

# Technical Guide: Physical Characteristics of 2,2,4,4-Tetramethylheptane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2,4,4-Tetramethylheptane

Cat. No.: B15455428

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical characteristics of the branched alkane, **2,2,4,4-tetramethylheptane**. Due to the limited availability of publicly accessible experimental data, this guide combines computed property values with established, generalized experimental protocols for the determination of key physical characteristics.

## Core Physical and Chemical Properties

**2,2,4,4-Tetramethylheptane** is a highly branched saturated hydrocarbon with the chemical formula  $C_{11}H_{24}$ . Its structure consists of a seven-carbon heptane chain with four methyl groups attached at the second and fourth positions. This high degree of branching significantly influences its physical properties, particularly its boiling point and density, when compared to its linear isomer, n-undecane.

Below is a summary of the available computed and basic identification data for **2,2,4,4-tetramethylheptane**. It is important to note that while extensive experimental thermophysical and thermochemical data are available through the National Institute of Standards and Technology (NIST) / TRC Web Thermo Tables, these are part of a subscription service and not publicly detailed.<sup>[1][2]</sup>

Property	Value	Source
IUPAC Name	2,2,4,4-Tetramethylheptane	PubChem[3]
Molecular Formula	C <sub>11</sub> H <sub>24</sub>	PubChem[3]
Molecular Weight	156.31 g/mol	PubChem[3]
CAS Number	61868-44-8	NIST[2]
Computed XLogP3-AA	5.3	PubChem[3]
Boiling Point	Experimental data not readily available.	
Melting Point	Experimental data not readily available.	
Density	Experimental data not readily available.	
Refractive Index	Experimental data not readily available.	
Viscosity	Experimental data not readily available.	

## Experimental Protocols for Determination of Physical Characteristics

While specific experimental values for **2,2,4,4-tetramethylheptane** are not readily available in public literature, the following are detailed, standard methodologies for the determination of the key physical properties of liquid hydrocarbons.

### Boiling Point Determination (Ebulliometry)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical constant at a given pressure.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm of the distillation head to accurately measure the temperature of the vapor in equilibrium with the boiling liquid.
- **Sample Preparation:** A small volume of **2,2,4,4-tetramethylheptane**, along with a few boiling chips to ensure smooth boiling, is placed in the round-bottom flask.
- **Heating:** The flask is gently heated using a heating mantle. The liquid will begin to boil, and its vapor will rise into the distillation head.
- **Temperature Reading:** The temperature is monitored closely. The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is distilling at a steady rate.
- **Pressure Correction:** The atmospheric pressure is recorded at the time of the experiment. If the atmospheric pressure is not exactly 760 mmHg, a pressure correction is applied to determine the normal boiling point.

## Density Measurement (Pycnometry)

Density is the mass per unit volume of a substance. For liquids, it is commonly measured using a pycnometer, which is a glass flask with a precisely known volume.

Methodology:

- **Pycnometer Calibration:** The empty pycnometer is thoroughly cleaned, dried, and weighed. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and the filled pycnometer is weighed. The volume of the pycnometer is calculated from the mass and density of the reference liquid.
- **Sample Measurement:** The calibrated pycnometer is emptied, cleaned, and dried. It is then filled with **2,2,4,4-tetramethylheptane** at the same specific temperature.
- **Weighing:** The pycnometer filled with the sample is weighed.

- Calculation: The mass of the **2,2,4,4-tetramethylheptane** sample is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

## Refractive Index Measurement (Abbe Refractometry)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a pure substance at a given temperature and wavelength of light.

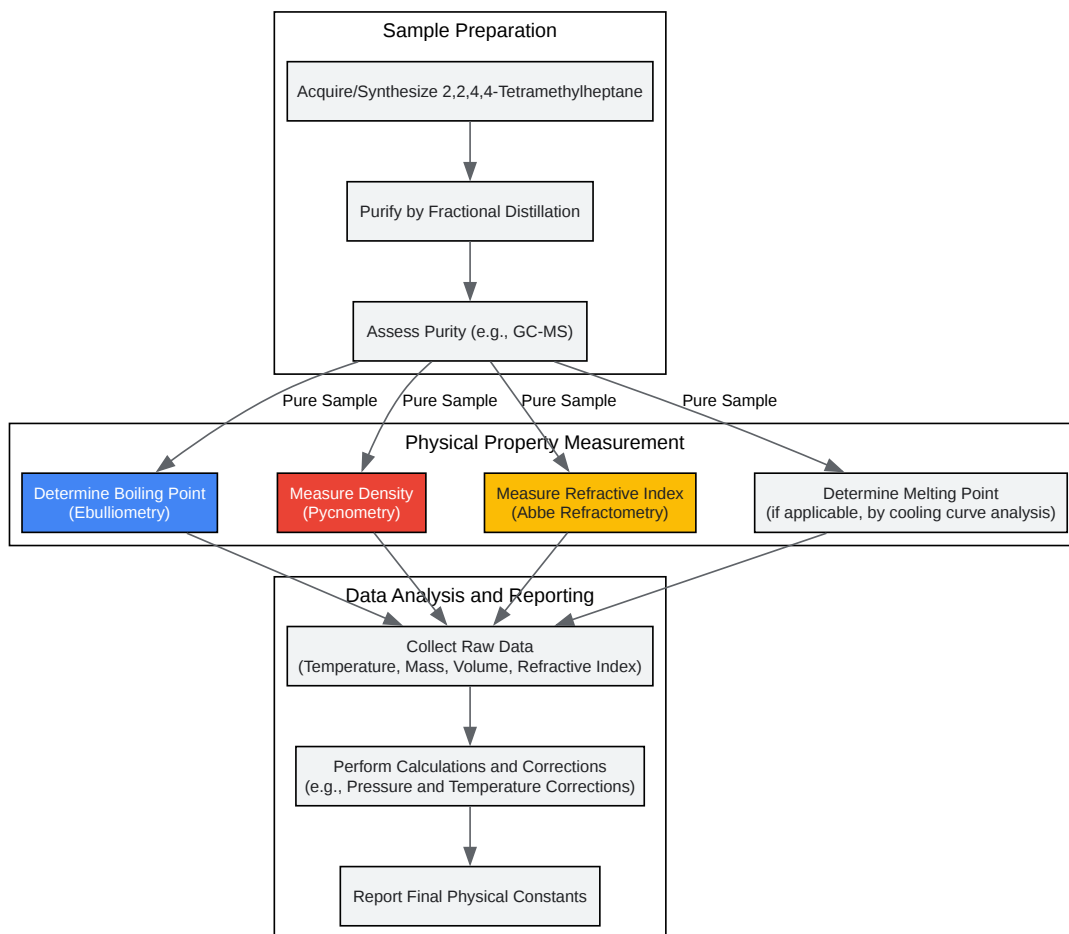
Methodology:

- Instrument Calibration: The Abbe refractometer is calibrated using a standard liquid with a known refractive index, typically distilled water. The prisms of the refractometer are cleaned with a soft tissue and a suitable solvent (e.g., acetone or ethanol).
- Sample Application: A few drops of **2,2,4,4-tetramethylheptane** are placed on the surface of the measuring prism. The prisms are then closed and locked.
- Measurement: Light is passed through the sample, and the telescope eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale.
- Temperature Control: The temperature of the prisms is controlled using a circulating water bath, and the temperature at which the measurement is taken is recorded. A correction factor is applied if the measurement temperature deviates from the standard temperature (usually 20°C or 25°C).

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the core physical characteristics of a liquid organic compound like **2,2,4,4-tetramethylheptane**.

Workflow for Physical Characterization of 2,2,4,4-Tetramethylheptane

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Workflow for Physical Characterization

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## References

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- To cite this document: BenchChem. [Technical Guide: Physical Characteristics of 2,2,4,4-Tetramethylheptane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15455428#2-2-4-4-tetramethylheptane-physical-characteristics]

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